

stability of SB 216763 in DMSO solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB 216763

Cat. No.: B1680804

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Technical Support Center: SB 216763

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **SB 216763**.

Frequently Asked Questions (FAQs)

1. How should I prepare a stock solution of **SB 216763** in DMSO?

To prepare a stock solution, dissolve **SB 216763** in fresh, anhydrous DMSO.^[1] Gently vortex or sonicate to ensure complete dissolution. For example, to create a 25 mM stock solution from 5 mg of lyophilized powder, you would reconstitute it in 538.8 µl of DMSO.^[2] It is recommended to use freshly opened DMSO as it is hygroscopic and can absorb moisture, which may reduce the solubility of **SB 216763**.^[1]

2. What is the recommended storage condition for **SB 216763** in DMSO solution?

To maintain the potency and stability of your **SB 216763** DMSO stock solution, it is crucial to store it correctly. Recommendations vary slightly among suppliers, but the general consensus is to store it at low temperatures and in aliquots to prevent degradation from repeated freeze-thaw cycles.^{[1][2]}

3. How long is the **SB 216763** DMSO stock solution stable under recommended storage conditions?

The stability of the stock solution depends on the storage temperature. For long-term storage, -80°C is recommended, where it can be stable for up to a year.^{[1][3]} For shorter-term storage, -20°C is suitable, with stability ranging from one to six months.^{[1][3][4]} It is best practice to use the solution within 3 months when stored at -20°C to prevent loss of potency.^[2]

4. Can I store my **SB 216763** DMSO solution at room temperature?

One supplier suggests that the solid form can be stored at room temperature.^[4] However, for solutions in DMSO, storage at room temperature is not recommended as it can lead to degradation.

5. Is **SB 216763** light-sensitive?

Yes, it is recommended to protect the solid compound and its solutions from light.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate observed in the stock solution upon thawing.	1. The solution may not have been fully equilibrated to room temperature. 2. The solubility limit may have been exceeded. 3. The DMSO may have absorbed water, reducing solubility.[1]	1. Warm the vial to room temperature and vortex gently to redissolve the compound. 2. Ensure the concentration does not exceed the solubility limit (see solubility data below). 3. Use fresh, anhydrous DMSO for preparing stock solutions. [1]
Inconsistent experimental results.	1. Degradation of SB 216763 due to improper storage or multiple freeze-thaw cycles. 2. Inaccurate concentration of the stock solution.	1. Prepare fresh stock solutions from lyophilized powder. Aliquot stock solutions to minimize freeze-thaw cycles.[1][2] 2. Verify the concentration of your stock solution.
Formation of a suspension when diluting the DMSO stock in aqueous media.	SB 216763 has lower solubility in aqueous solutions. Higher concentrations of the DMSO stock can lead to precipitation when diluted.[5][6]	1. Use a lower concentration of the DMSO stock solution for dilution. 2. Increase the percentage of DMSO in the final working solution, if the experiment allows. 3. Prepare the working solution fresh and use it immediately.[3]

Data Presentation

Storage Conditions for SB 216763 in DMSO Solution

Supplier	-20°C Storage	-80°C Storage	Key Recommendations
Selleck Chemicals	1 month[1]	1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
Cell Signaling Technology	Up to 3 months[2]	-	Aliquot to avoid multiple freeze/thaw cycles. Store desiccated.[2]
MedchemExpress	6 months[3]	1 year[3]	Use freshly prepared in vivo working solutions on the same day.[3]
Hello Bio	Up to 1 month[4]	-	Prepare and use solutions on the same day if possible.[4]

Solubility of SB 216763 in DMSO

Supplier	Reported Solubility
Selleck Chemicals	23 mg/mL (61.95 mM)[1]
Cell Signaling Technology	24 mg/mL[2]
R&D Systems	100 mM
Hello Bio	75 mM[4]
Tocris Bioscience	100 mM (37.12 mg/mL)

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of SB 216763

Materials:

- **SB 216763** (lyophilized powder, MW: 371.22 g/mol)[\[2\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

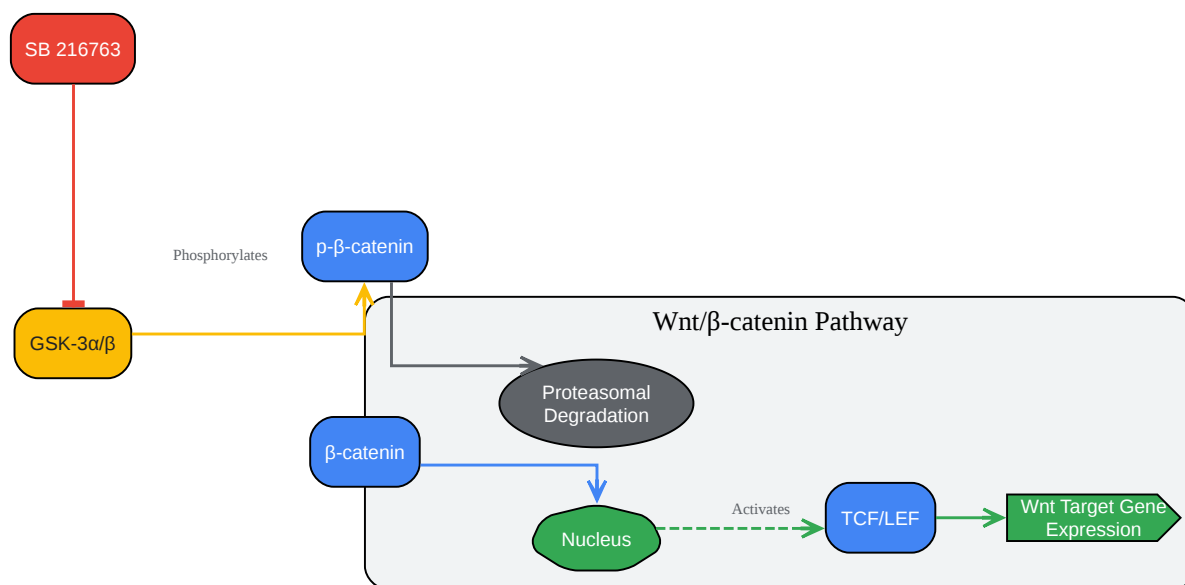
Procedure:

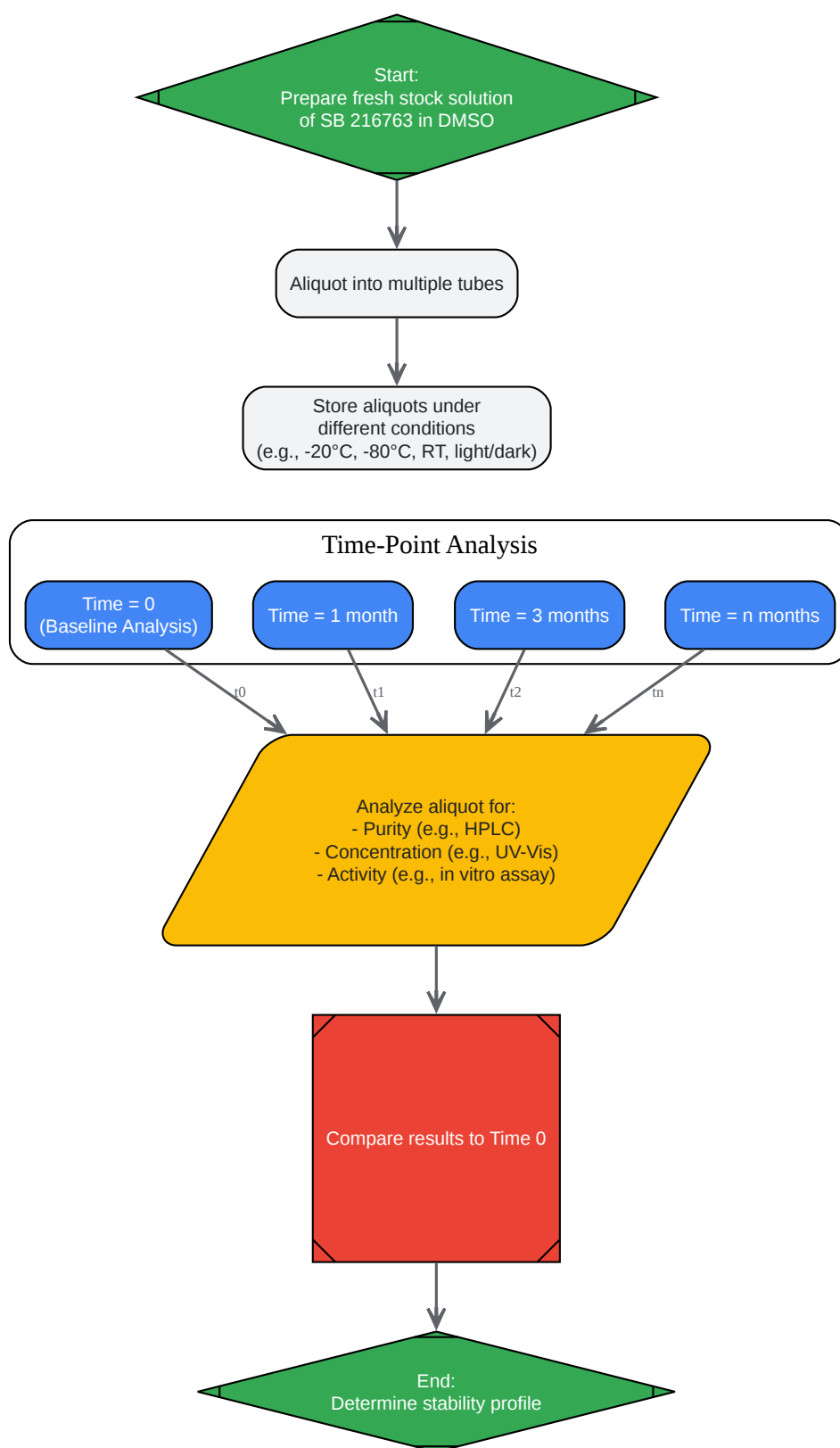
- Calculate the required amount of DMSO. For 1 mg of **SB 216763**, you will need 269.38 μ L of DMSO to make a 10 mM stock solution.
- Aseptically add the calculated volume of anhydrous DMSO to the vial containing the lyophilized **SB 216763**.
- Vortex the solution gently until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.

Visualizations

SB 216763 Signaling Pathway

SB 216763 is a potent and selective inhibitor of Glycogen Synthase Kinase 3 (GSK-3).[\[2\]](#) By inhibiting GSK-3, **SB 216763** prevents the phosphorylation and subsequent degradation of β -catenin. This allows β -catenin to accumulate in the cytoplasm and translocate to the nucleus, where it activates the TCF/LEF family of transcription factors, leading to the expression of Wnt target genes.[\[7\]](#)





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References

- 1. selleckchem.com [selleckchem.com]
- 2. SB216763 | Cell Signaling Technology [cellsignal.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. SB 216763 |SB-216763 | GSK3 inhibitor | Hello Bio [hellobio.com]
- 5. Frontiers | Testing Fmr1KO Phenotypes in Response to GSK3 Inhibitors: SB216763 versus AFC03127 [frontiersin.org]
- 6. Testing Fmr1KO Phenotypes in Response to GSK3 Inhibitors: SB216763 versus AFC03127 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Glycogen Synthase Kinase 3 (GSK3) Inhibitor, SB-216763, Promotes Pluripotency in Mouse Embryonic Stem Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [stability of SB 216763 in DMSO solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680804#stability-of-sb-216763-in-dmsol-solution>]

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